

The Definitive Guide to Nonanal-d18: Properties, Analysis, and Application

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Compound of Interest

Compound Name: Nonanal-d18
CAS No.: 1466552-36-2
Cat. No.: B569523

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of Isotopic Labeling in Modern Analytics

In the landscape of complex biological and chemical analyses, stable isotope-labeled compounds are indispensable tools for achieving precision and accuracy. **Nonanal-d18**, the deuterated analogue of Nonanal, serves as a prime example of such a critical reagent. Its utility stems from the near-identical chemical properties to its unlabeled counterpart, coupled with a distinct mass difference that allows for clear differentiation in mass spectrometry-based assays. [1][2] This guide provides a comprehensive overview of **Nonanal-d18**, detailing its fundamental properties, analytical methodologies for its characterization and quantification, and its practical applications in research and development.

Physicochemical Properties of Nonanal-d18

A thorough understanding of the physicochemical properties of **Nonanal-d18** is fundamental to its effective application. The incorporation of 18 deuterium atoms significantly alters its

molecular weight without appreciably affecting its chemical reactivity or chromatographic behavior relative to native Nonanal.

Property	Value	Source
Chemical Formula	C9D18O	[3] [4] [5]
Molecular Weight	160.35 g/mol	[3] [4] [5]
Accurate Mass	160.2487	[5]
Appearance	Clear Colourless Oil	[4]
Storage Temperature	2-8°C Refrigerator	[4]
Unlabeled CAS Number	124-19-6	[3] [5]
Deuterated CAS Number	1466552-36-2	[4] [5]

In contrast, the unlabeled Nonanal has a molecular formula of C9H18O and a molecular weight of approximately 142.24 g/mol. [\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) This mass difference of 18 Da is the cornerstone of its utility as an internal standard in mass spectrometry.

The Significance of Nonanal in Biological Systems

Nonanal itself is a naturally occurring saturated fatty aldehyde found in various essential oils, including those from citrus and rose. [\[7\]](#)[\[10\]](#) It is recognized for its characteristic fatty and floral scent and is used in the fragrance industry. [\[10\]](#)[\[11\]](#)[\[12\]](#) From a biological perspective, Nonanal has been identified as a volatile organic compound (VOC) emitted by humans and birds, acting as an attractant for *Culex* mosquitoes. [\[13\]](#) It is also a metabolite that can be observed in cancer metabolism and is a product of lipid peroxidation. [\[7\]](#)[\[14\]](#) Given its presence in biological systems and its role as a signaling molecule, the ability to accurately quantify native Nonanal is of significant interest in various research fields.

Core Applications of Nonanal-d18

The primary application of **Nonanal-d18** is as an internal standard for the precise quantification of unlabeled Nonanal in complex matrices. [\[1\]](#) Stable isotope-labeled internal standards are considered the gold standard in quantitative mass spectrometry because they co-elute with the

analyte and experience similar matrix effects and ionization suppression, thereby providing a more accurate and reproducible measurement.[2]

Key Research Applications:

- **Metabolomics and Biomarker Discovery:** Quantifying endogenous levels of Nonanal in biological fluids or tissues to investigate its role in disease states or metabolic pathways.
- **Environmental and Food Science:** Measuring Nonanal as a flavor component or potential contaminant in food and environmental samples.
- **Pharmacokinetic Studies:** While not a drug itself, the principles of using deuterated standards like **Nonanal-d18** are central to pharmacokinetic studies of other compounds.[15]
- **Fragrance and Olfactory Research:** Investigating the release and perception of Nonanal in fragrance formulations or from biological sources.[11][12]

Analytical Methodologies for Nonanal-d18

A multi-technique approach is often employed to fully characterize and quantify deuterated compounds, ensuring isotopic purity and concentration.[16] The primary analytical methods include Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), with Nuclear Magnetic Resonance (NMR) spectroscopy serving as a crucial tool for structural confirmation.[15][16]

Gas Chromatography-Mass Spectrometry (GC-MS)

Workflow

GC-MS is a highly effective technique for the analysis of volatile compounds like Nonanal. The following protocol outlines a general approach for quantifying Nonanal using **Nonanal-d18** as an internal standard.

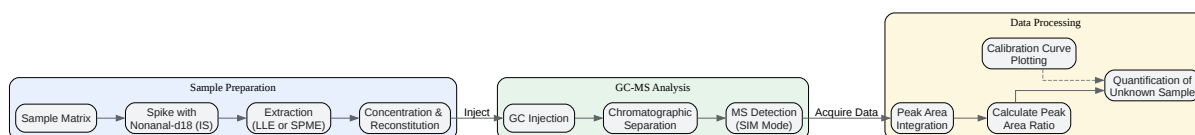
Experimental Protocol: Quantification of Nonanal by GC-MS

- **Sample Preparation:**

- To 1 mL of the sample matrix (e.g., plasma, urine, or a food extract), add a known amount of **Nonanal-d18** solution (the internal standard). The concentration of the internal standard should be chosen to be within the expected range of the analyte concentration.
- Perform a liquid-liquid extraction (LLE) or solid-phase microextraction (SPME) to isolate the volatile components. For LLE, a non-polar solvent such as hexane is appropriate.
- Carefully evaporate the solvent under a gentle stream of nitrogen and reconstitute the residue in a small volume of a suitable solvent (e.g., hexane or ethyl acetate) for GC injection.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Equipped with a capillary column suitable for volatile compound analysis (e.g., a DB-5ms or equivalent).
 - Injection: 1 μ L of the prepared sample is injected in splitless mode.
 - Inlet Temperature: 250°C.
 - Oven Program: Start at 40°C, hold for 2 minutes, then ramp to 250°C at a rate of 10°C/min.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) is crucial for accurate quantification. [\[15\]](#)
 - Monitored Ions: Select characteristic, high-abundance ions for both the analyte and the internal standard. For Nonanal (m/z of molecular ion = 142.2), and **Nonanal-d18** (m/z of molecular ion = 160.3), appropriate fragment ions should be chosen to ensure specificity.
- Data Analysis:
 - Integrate the peak areas for the selected ions of both Nonanal and **Nonanal-d18**.

- Calculate the peak area ratio (Analyte Area / Internal Standard Area).
- Generate a calibration curve by analyzing a series of standards with known concentrations of Nonanal and a fixed concentration of **Nonanal-d18**.
- Determine the concentration of Nonanal in the unknown sample by interpolating its peak area ratio on the calibration curve.

The following diagram illustrates the logical workflow for this quantitative analysis.



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Caption: Workflow for the quantification of Nonanal using **Nonanal-d18** as an internal standard by GC-MS.

Trustworthiness and Self-Validation in the Protocol

The robustness of this protocol is ensured by the use of a stable isotope-labeled internal standard. Because **Nonanal-d18** behaves nearly identically to unlabeled Nonanal during extraction, injection, and chromatography, any sample loss or variation in instrument response will affect both compounds proportionally.[2] This proportionality is captured in the peak area ratio, leading to a highly reliable and self-validating system. The use of a calibration curve constructed with the same internal standard concentration further ensures the accuracy of the final quantitative result.

Conclusion

Nonanal-d18 is a powerful analytical tool for researchers requiring precise and accurate quantification of its unlabeled analogue. Its well-defined physicochemical properties and the significant mass difference imparted by deuterium labeling make it an ideal internal standard for mass spectrometry-based methods. By implementing robust and validated analytical workflows, such as the GC-MS protocol detailed in this guide, scientists in diverse fields from metabolomics to environmental science can achieve reliable and defensible results.

References

- Pharmaffiliates. **Nonanal-d18**. [\[Link\]](#)
- National Institute of Standards and Technology (NIST). Nonanal. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 31289, Nonanal. [\[Link\]](#)
- ChemBK. Nonanal. [\[Link\]](#)
- Wikipedia. Nonanal. [\[Link\]](#)
- ResolveMass Laboratories Inc. Analytical Characterization of Deuterated Compounds: Combining NMR, GC-MS, and LC-MS Techniques. [\[Link\]](#)
- Brightspec. Rapid and Direct Site-Specific Deuteration Monitoring. [\[Link\]](#)
- ResolveMass Laboratories Inc. Deuterated Standards for LC-MS Analysis. [\[Link\]](#)
- Taylor & Francis Online. Nonanal – Knowledge and References. [\[Link\]](#)
- SpringerLink. Effect of exposure to aldehyde C9 (nonanal) on the electroencephalographic activity of humans according to time series analysis. [\[Link\]](#)
- ResearchGate. Variations in GC–MS Response Between Analytes and Deuterated Analogs. [\[Link\]](#)

- MDPI. Olfactory Stimulation Effect of Aldehydes, Nonanal, and Decanal on the Human Electroencephalographic Activity, According to Nostril Variation. [[Link](#)]

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. resolvemass.ca [resolvemass.ca]
- 3. scbt.com [scbt.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Nonanal-d18 | CAS 1466552-36-2 | LGC Standards [lgcstandards.com]
- 6. Nonanal [webbook.nist.gov]
- 7. Nonanal | C9H18O | CID 31289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chembk.com [chembk.com]
- 9. chemimpex.com [chemimpex.com]
- 10. guidechem.com [guidechem.com]
- 11. japsonline.com [japsonline.com]
- 12. Olfactory Stimulation Effect of Aldehydes, Nonanal, and Decanal on the Human Electroencephalographic Activity, According to Nostril Variation - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Nonanal - Wikipedia [en.wikipedia.org]
- 14. taylorandfrancis.com [taylorandfrancis.com]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. resolvemass.ca [resolvemass.ca]
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